

Advanced Safety & Handling Protocol: Methyl 2-fluoro-3-(hydroxymethyl)benzoate

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Compound of Interest

Compound Name: Methyl 2-fluoro-3-(hydroxymethyl)benzoate

Cat. No.: B11906617

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Part 1: Executive Summary & Strategic Utility

Methyl 2-fluoro-3-(hydroxymethyl)benzoate (MFHB) is a specialized fluorinated building block, primarily utilized in the synthesis of poly (ADP-ribose) polymerase (PARP) inhibitors and other heterocyclic pharmacophores.^[1] Its structural uniqueness lies in the ortho-fluorine atom, which exerts significant electronic influence on the adjacent ester and meta-hydroxymethyl groups, altering reactivity profiles compared to non-fluorinated analogues.^[1]

This guide moves beyond standard compliance, offering a "Safety-by-Design" framework.^[1] It addresses the specific risks associated with fluorinated benzyl alcohols and provides a self-validating protocol for handling, storage, and emergency response.^{[1][2]}

Part 2: Physicochemical Identification & Properties^{[1][2][3]}

Warning: Commercial CAS registry numbers for this specific isomer may vary by vendor or be listed under "made-to-order" libraries.^[1] Verification via ¹H-NMR is mandatory upon receipt.^{[1][2]}

Property	Specification	Technical Commentary
Chemical Name	Methyl 2-fluoro-3-(hydroxymethyl)benzoate	Systematic IUPAC nomenclature.[1]
Formula	C ₉ H ₉ FO ₃	
Molecular Weight	184.16 g/mol	
CAS Registry	886498-85-3 (Provisional)	Critical Check: Verify structure. [1][3] Often confused with 4-fluoro or hydroxy (phenol) isomers.[1][2]
Physical State	Solid (Low Melting) or Viscous Oil	Likely a white to off-white solid. [1][2] Impurities may lower MP, resulting in a supercooled liquid.[2]
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	High solubility in polar organic solvents due to the hydroxymethyl group.[2]
Melting Point	Predicted: 45–60°C	Empirical determination required.[2] Keep below 40°C during bulk storage to prevent caking.

Part 3: Hazard Characterization (GHS & SAR Analysis)[1][2]

In the absence of a compound-specific experimentally validated LD50, we apply Structure-Activity Relationship (SAR) logic based on the class of fluorinated benzyl alcohols and benzoate esters.[1]

GHS Classification (Derived)[1][2]

- Signal Word:WARNING
- H315: Causes skin irritation.[2][4]

- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2]

Mechanistic Hazard Analysis[1][2]

- Benzylic Reactivity: The hydroxymethyl group (-CH₂OH) at the meta position is a primary benzylic alcohol.[2] While stable, it can be oxidized to the aldehyde (a sensitizer) if stored improperly.[2]
- Fluorine Effect: The C2-fluorine atom is electron-withdrawing.[1][2] This increases the electrophilicity of the C1-ester carbonyl, making it more susceptible to hydrolysis (releasing HF traces in extreme acidic conditions) or transesterification than non-fluorinated benzoates.[1]
- Metabolic Fate: Esters are generally hydrolyzed by carboxylesterases in vivo.[2] The resulting 2-fluoro-3-(hydroxymethyl)benzoic acid may exhibit different toxicity profiles; therefore, avoid inhalation of dusts/aerosols.[1]

Part 4: Operational Handling & Storage Protocols[1][2]

Storage Architecture

- Temperature: Store at 2–8°C.
- Atmosphere: Inert Gas (Argon/Nitrogen) is required.[2] The hydroxymethyl group is susceptible to slow oxidation by atmospheric oxygen over time.[2]
- Container: Amber glass with Teflon-lined caps.[1][2] Avoid metal containers due to potential fluoride interaction over long durations.[2]

Synthesis & Reaction Safety

When using MFHB as an intermediate (e.g., converting -OH to -Br using PBr₃ or mesylation):

- Exotherm Control: The functionalization of the benzylic alcohol is often exothermic.[2]

- Leaving Group Hazards: Converting the hydroxyl group to a halide (benzyl halide) drastically increases toxicity (lacrymator potential).[2] Treat the product of the next step as highly hazardous.

Self-Validating Purity Check (Protocol)

Before using in critical GMP steps, perform this rapid check:

- Dissolve 5mg in CDCl_3 .
- $^1\text{H-NMR}$: Check for the disappearance of the hydroxymethyl doublet (~4.7 ppm) or appearance of aldehyde protons (~10 ppm) indicating oxidation.[2]
- Result: If aldehyde >2%, repurify via silica chromatography (Hex/EtOAc).

Part 5: Emergency Response & Decision Logic

Firefighting Measures

- Media: Dry chemical, CO_2 , or alcohol-resistant foam.[1][2] Do NOT use water jet, as it may spread the burning ester.[2]
- Combustion Products: HF (Hydrogen Fluoride), CO, CO_2 . [2]
- PPE: Full turnout gear with SCBA is non-negotiable due to HF risk.[2]

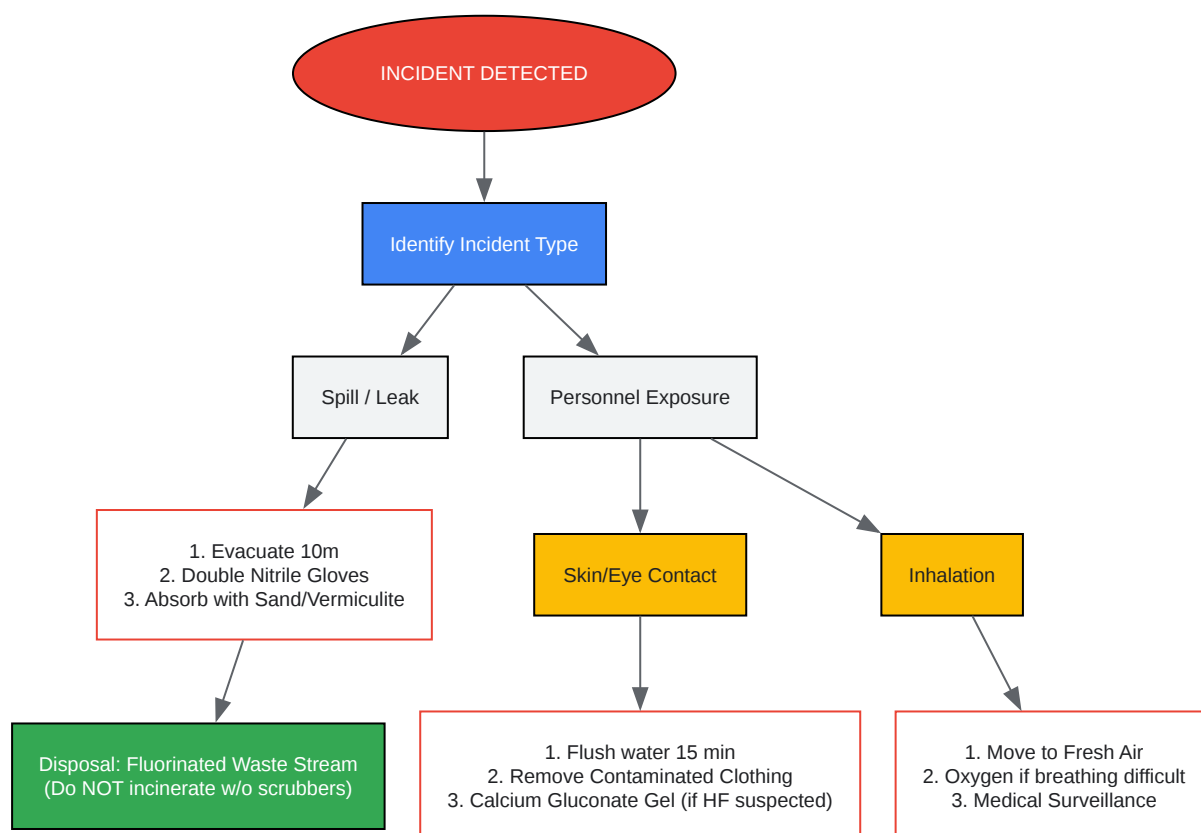
Spill Management

- Evacuate: Clear the immediate area (10m radius).
- PPE: Nitrile gloves (double gloved), lab coat, safety goggles.[2]
- Neutralization: If hydrolyzed, the residue may be acidic.[2] Treat with sodium bicarbonate slurry.[1][2]
- Disposal: Collect in a dedicated "Fluorinated Organic Waste" stream. Do not mix with strong bases to avoid rapid hydrolysis and heat generation.[2]

Part 6: Visualized Workflows (Graphviz)[1][2]

Diagram 1: Emergency Response Decision Matrix

This diagram guides the researcher through immediate actions upon exposure or spill.[2]

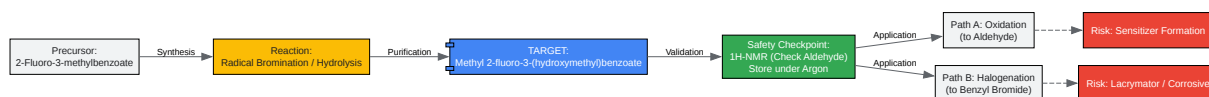


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Caption: Decision matrix for immediate response to **Methyl 2-fluoro-3-(hydroxymethyl)benzoate** incidents.

Diagram 2: Synthesis & Reactivity Workflow

This diagram illustrates the role of MFHB in synthesis and the associated safety checkpoints.



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Caption: Synthesis workflow highlighting critical safety checkpoints and downstream reactivity risks.

References

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